

Introduction: The Significance of Substituted Pyridine Carboxylic Acids

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Iodo-pyridine-2-carboxylic acid,
sodium salt

CAS No.: 618107-88-3

Cat. No.: B1324524

[Get Quote](#)

Pyridine carboxylic acid isomers and their derivatives are foundational scaffolds in the landscape of modern medicinal chemistry.^{[1][2][3]} Historically, these heterocycles, including picolinic acid (2-pyridinecarboxylic acid), nicotinic acid (niacin), and isonicotinic acid, have given rise to a vast array of therapeutic agents targeting conditions from tuberculosis and cancer to diabetes and Alzheimer's disease.^{[1][2]} The pyridine ring's nitrogen atom imparts unique physicochemical properties, such as the ability to act as a hydrogen bond acceptor, which can significantly enhance the pharmacokinetic profiles of drug candidates by improving interactions with biological targets.^[4]

Within this critical class of compounds, 4-Iodo-pyridine-2-carboxylic acid and its sodium salt emerge as highly valuable intermediates and building blocks.^{[5][6]} The presence of an iodine atom at the 4-position, combined with the carboxylic acid at the 2-position, creates a versatile molecule with distinct reactive sites. This strategic functionalization allows for its participation in a wide range of chemical transformations, particularly cross-coupling reactions, making it an essential reagent for constructing complex molecular architectures in pharmaceutical and agrochemical research.^{[5][6]} This guide provides a comprehensive overview of its synthesis, chemical properties, and pivotal role in drug discovery and organic synthesis.

Physicochemical and Structural Data

A clear understanding of a compound's physical and chemical properties is essential for its effective use in research and development. The key data for 4-Iodo-pyridine-2-carboxylic acid and its corresponding sodium salt are summarized below.

Property	4-Iodo-pyridine-2-carboxylic acid	4-Iodo-pyridine-2-carboxylic acid, sodium salt
Synonyms	4-Iodopicolinic acid, 4-Iodo-2-pyridinecarboxylic acid	Sodium 4-iodo-2-pyridinecarboxylate
Molecular Formula	C ₆ H ₄ INO ₂	C ₆ H ₃ INNaO ₂
Molecular Weight	249.01 g/mol [7]	270.99 g/mol [8]
CAS Number	405939-79-9[7]	618107-88-3[8]
Appearance	Solid, Creamish solid[6][9]	Solid[8]
Melting Point	164-174 °C[6][7]	Not specified
Boiling Point	376.2±27.0 °C (Predicted)[7]	Not specified
Purity	Typically ≥97%[6][9]	Not specified (sold by grade)
InChI Key	CEYJTEYGGAWURJ-UHFFFAOYSA-N[7][9]	MXBYKBIRCCTBQG-UHFFFAOYSA-M[8]

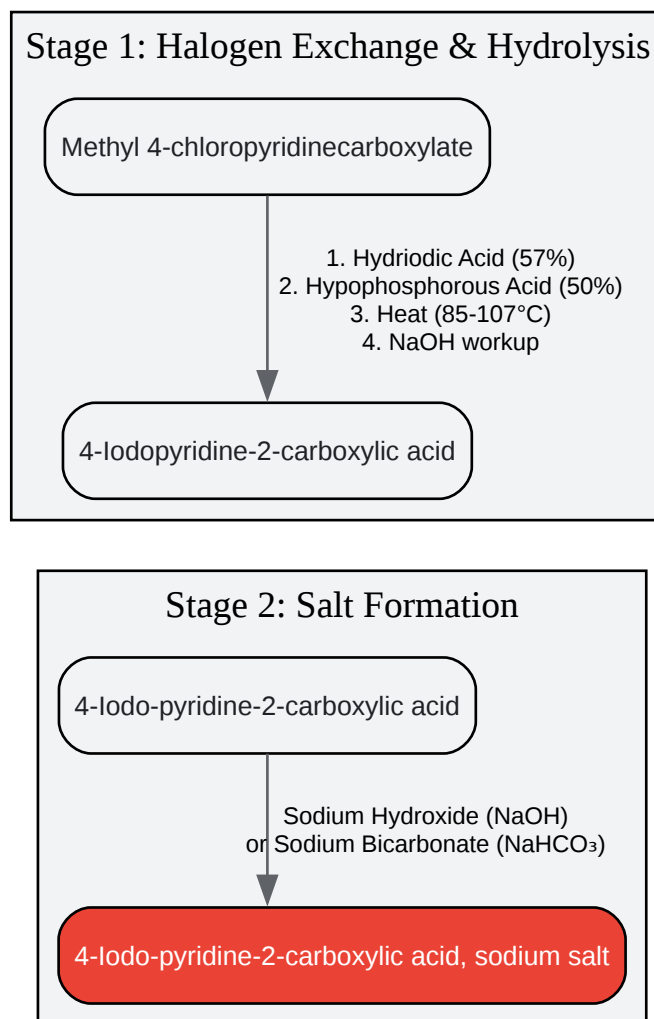
Synthesis and Manufacturing

The reliable preparation of **4-Iodo-pyridine-2-carboxylic acid, sodium salt**, hinges on a two-stage process: the regioselective iodination of a suitable pyridine precursor followed by neutralization.[5] While direct C-H iodination of pyridines can be challenging, established methods provide a robust pathway starting from more readily available materials.[10]

Synthetic Workflow

A common and effective laboratory-scale synthesis starts with methyl 4-chloropyridinecarboxylate.[11] This method involves a halogen exchange reaction followed by

ester hydrolysis, providing the target carboxylic acid. The final step is a simple acid-base neutralization to yield the sodium salt.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from a chloro-pyridine precursor to the final sodium salt.

Experimental Protocol: Synthesis of 4-Iodopyridine-2-carboxylic acid

The following protocol is adapted from a documented synthesis.[11]

Materials:

- Methyl 4-chloropyridinecarboxylate
- Hydriodic acid (57%)
- Hypophosphorous acid (50% aq.)
- Sodium hydroxide (10N aq.)
- Cold deionized water

Procedure:

- Combine methyl 4-chloropyridinecarboxylate (1.0 eq), 57% hydriodic acid (8.3 eq), and 50% aqueous hypophosphorous acid (0.43 eq) in a reaction vessel.
- Stir the mixture at 85°C for 2 hours.
- Increase the temperature to 107°C and continue the reaction overnight.
- After completion, cool the mixture to 95°C and slowly add 10N aqueous sodium hydroxide solution until the pH is adjusted appropriately to precipitate the product.
- Continue cooling to room temperature and stir for 1 hour to allow for complete precipitation of a yellow solid.
- Filter the solid product, wash thoroughly with cold water, and dry under vacuum overnight to yield 4-iodopyridine-2-carboxylic acid.[\[11\]](#)

Causality: The use of hydriodic acid serves as both the iodine source and a reagent for the hydrolysis of the methyl ester. Hypophosphorous acid is added as a reducing agent to prevent the formation of I₂, which can arise from the oxidation of iodide. The careful addition of sodium hydroxide at a controlled temperature is crucial for precipitating the carboxylic acid product while keeping impurities in solution.

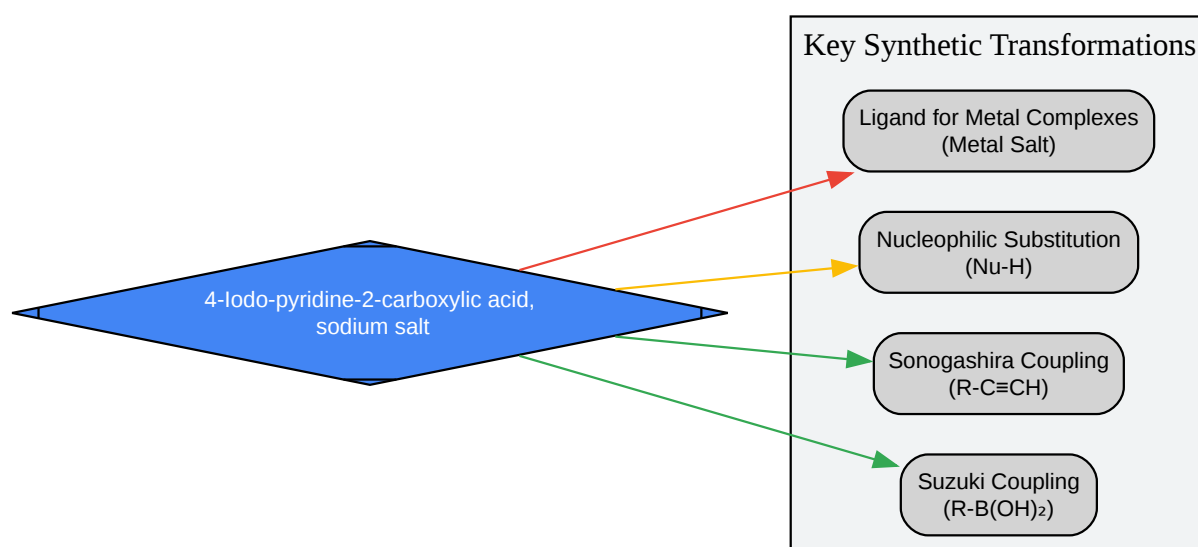
Chemical Reactivity and Synthetic Applications

The utility of **4-Iodo-pyridine-2-carboxylic acid, sodium salt**, stems from its dual functionality. The iodine atom serves as an excellent leaving group in modern cross-coupling reactions,

while the carboxylate group can act as a coordinating ligand or be involved in further transformations.^[5]

Key Reaction Types

- **Cross-Coupling Reactions:** This is the most significant application. The carbon-iodine bond is highly reactive towards palladium-catalyzed reactions like Suzuki-Miyaura (with boronic acids), Sonogashira (with terminal alkynes), and Heck couplings, enabling the formation of new carbon-carbon bonds at the 4-position.^[5] This is fundamental for building the complex scaffolds of modern pharmaceuticals.
- **Nucleophilic Aromatic Substitution (S_NAr):** The iodine atom can be displaced by various nucleophiles, such as amines, thiols, and alkoxides, to introduce a wide range of functional groups onto the pyridine ring.^{[5][6]}
- **Formation of Heterocycles:** The compound serves as a key building block for synthesizing more complex heterocyclic systems, which are prevalent in medicinal chemistry.^{[5][6]}
- **Coordination Chemistry:** The picolinate moiety (pyridine-2-carboxylate) is a well-known chelating ligand for various metal ions, a property exploited in the development of metal complexes for catalysis or biomedical applications.^[12]



[Click to download full resolution via product page](#)

Caption: Major reaction pathways for **4-Iodo-pyridine-2-carboxylic acid, sodium salt**.

Role in Drug Discovery and Development

The pyridine core is a privileged scaffold in drug design, with thousands of drug candidates featuring this heterocycle.^[4] 4-Iodo-pyridine-2-carboxylic acid serves as a critical intermediate in the synthesis of many such candidates.

- **Intermediate for Active Pharmaceutical Ingredients (APIs):** It is a building block for various pharmaceutical agents, including anti-inflammatory drugs (NSAIDs) and anticancer agents.^{[5][6]}
- **Enzyme Inhibitor Scaffolds:** Pyridine carboxylic acid isomers are central to the design of potent enzyme inhibitors.^{[1][2]} The ability to functionalize the 4-position of the picolinic acid core via the iodo group allows for systematic exploration of the structure-activity relationship (SAR) to optimize binding to target enzymes.
- **Modulation of Physicochemical Properties:** The iodine atom can participate in halogen bonding, a non-covalent interaction that can enhance the binding affinity and selectivity of a ligand for its protein target. This provides a modern tool for rational drug design.^[5]

Representative Workflow: Suzuki-Miyaura Coupling

This protocol outlines a general procedure for using the title compound in a Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern pharmaceutical synthesis.

Materials:

- **4-Iodo-pyridine-2-carboxylic acid, sodium salt**
- An aryl or heteroaryl boronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf))
- Base (e.g., K₂CO₃, Cs₂CO₃)

- Solvent (e.g., Dioxane/Water, DMF, or Toluene)

Procedure:

- To a reaction vessel under an inert atmosphere (e.g., Nitrogen or Argon), add **4-iodo-pyridine-2-carboxylic acid, sodium salt** (1.0 eq), the boronic acid (1.1-1.5 eq), the palladium catalyst (0.01-0.05 eq), and the base (2.0-3.0 eq).
- Add the degassed solvent system.
- Heat the reaction mixture with stirring (typically 80-110°C) and monitor its progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature.
- Perform an aqueous workup: dilute with water and extract the product with an organic solvent (e.g., ethyl acetate). The pH may need to be adjusted to ensure the carboxylic acid is in the desired form (acid or salt) for efficient extraction.
- Combine the organic layers, dry over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the desired 4-aryl-pyridine-2-carboxylic acid.

Conclusion

4-Iodo-pyridine-2-carboxylic acid, sodium salt, is far more than a simple chemical reagent; it is a versatile and enabling tool for chemical innovation. Its strategic placement of iodo and carboxylate functionalities provides chemists with a robust platform for constructing complex molecules with significant potential in medicine and materials science. From its rational synthesis to its predictable reactivity in powerful cross-coupling reactions, this compound represents a key piece in the intricate puzzle of modern drug discovery and organic synthesis. Its continued use is certain to contribute to the development of novel therapeutic agents and functional materials for years to come.

References

- Benchchem. (n.d.). **4-Iodo-pyridine-2-carboxylic acid, sodium salt** | 618107-88-3.
- Fatima, N., et al. (2025). Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors. Drug Design, Development and Therapy.
- Chempanda. (n.d.). Iodopyridine: Common isomorphs, synthesis, side effects and applications.
- CymitQuimica. (n.d.). 2-Pyridinecarboxylic acid, 4-iodo-.
- PubMed Central. (n.d.). Unraveling the Crystal Structures of Picolinic Acid Derivatives: Synthesis, Packing, Interactions, and Conformational Flexibility.
- Oxford English Dictionary. (n.d.). pyridinecarboxylic acid, n..
- Echemi. (n.d.). 4-iodopyridine-2-carboxylic acid.
- Crescent Chemical Company. (n.d.). 4-iodo-PYRIDINE-2-CARBOXYLIC ACID SODIUM SALT.
- Sigma-Aldrich. (n.d.). **4-Iodo-pyridine-2-carboxylic acid, sodium salt** AldrichCPR 618107-88-3.
- Chem-Impex. (n.d.). 4-Iodopyridine-2-carboxylic acid.
- Wikipedia. (n.d.). Pyridinecarboxylic acid.
- ChemicalBook. (2025). 4-iodopyridine-2-carboxylic acid | 405939-79-9.
- Singh, U. P., et al. (n.d.). A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis. PubMed Central.
- PubMed. (2025). Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors.
- ResearchGate. (n.d.). Pyridine carboxylic acid derivatives in drug development pipeline.
- Ataman Kimya. (n.d.). PYRIDINE-2,6-DICARBOXYLIC ACID (DIPICOLINIC ACID).
- Chemical Communications (RSC Publishing). (n.d.). The regioselective iodination of quinolines, quinolones, pyridones, pyridines and uracil.
- NIH. (n.d.). A Green Chemical Approach for Iodination of Pyrimidine Derivatives by Mechanical Grinding under Solvent-Free Conditions.
- Google Patents. (n.d.). US6194442B1 - 5-substituted picolinic acid compounds and their method of use.
- RSC Advances (RSC Publishing). (2023). Iodine catalyzed synthesis of imidazo[1,2- a]pyrazine and imidazo[1,2- a]pyridine derivatives and their anticancer activity.
- Sigma-Aldrich. (n.d.). **4-Iodo-pyridine-2-carboxylic acid, sodium salt** AldrichCPR 618107-88-3.
- PubMed. (1967). Synthesis and decarboxylation of pyridine carboxylic acids from pyridoxol.
- Human Metabolome Database. (2021). Showing metabocard for Pyridine-3,5-dicarboxylic acid (HMDB0256966).
- Organic Chemistry Research. (2019). A Simple and Efficient Method for the Synthesis of 2,3,5,6-Tetrachloro-4-iodopyridine, and its Reactivity.

- Fisher Scientific. (n.d.). Sigma Aldrich **4-Iodo-pyridine-2-carboxylic acid, sodium salt** 1 g.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC2701111/)]
- 2. Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/2701111/)]
- 3. [researchgate.net](https://www.researchgate.net/publication/2701111) [[researchgate.net](https://www.researchgate.net/publication/2701111)]
- 4. A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC2701111/)]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- 7. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 8. 4-Iodo-pyridine-2-carboxylic acid, sodium salt AldrichCPR 618107-88-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 9. 2-Pyridinecarboxylic acid, 4-iodo- | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 10. The regioselective iodination of quinolines, quinolones, pyridones, pyridines and uracil - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 11. 4-IODOPYRIDINE-2-CARBOXYLIC ACID | 405939-79-9 [[chemicalbook.com](https://www.chemicalbook.com)]
- 12. Unraveling the Crystal Structures of Picolinic Acid Derivatives: Synthesis, Packing, Interactions, and Conformational Flexibility - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC2701111/)]
- To cite this document: BenchChem. [Introduction: The Significance of Substituted Pyridine Carboxylic Acids]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1324524/docs#introduction-the-significance-of-substituted-pyridine-carboxylic-acids>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)